

# Essential Safety and Operational Guide for 3-(Furan-3-yl)-3-oxopropanenitrile

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## Compound of Interest

Compound Name: 3-(Furan-3-yl)-3-oxopropanenitrile

Cat. No.: B1282633

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-(Furan-3-yl)-3-oxopropanenitrile** (CAS No. 96220-13-2). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Summary

**3-(Furan-3-yl)-3-oxopropanenitrile** is a hazardous substance that requires careful handling. The primary routes of exposure are inhalation, skin contact, and ingestion.

GHS Hazard Classification:

Based on available safety data sheets, this compound is classified as:

- Acutely Toxic (Oral, Dermal, Inhalation): Harmful or toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Skin Irritant: Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Irritation: Causes serious eye damage or irritation.[\[1\]](#)
- Suspected Carcinogen: Suspected of causing cancer.[\[1\]](#)

- Suspected of Damaging Fertility or the Unborn Child: May damage fertility or the unborn child.[\[1\]](#)
- Causes Damage to Organs: Causes damage to organs through single or repeated exposure. [\[1\]](#)
- May be Corrosive to Metals.[\[1\]](#)

Signal Word: Warning or Danger[\[1\]](#) (depending on the supplier and concentration).

Hazard Pictograms:

- GHS07 (Exclamation Mark)
- GHS05 (Corrosion)[\[1\]](#)
- GHS06 (Skull and Crossbones)[\[1\]](#)
- GHS08 (Health Hazard)[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling this compound.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Disposable nitrile gloves are suitable for incidental contact but must be changed immediately upon contamination. For prolonged handling, consider thicker nitrile gloves or double-gloving. Always inspect gloves for integrity before use.
Eye Protection	Chemical safety goggles are required. A face shield should be worn in situations with a high risk of splashing.
Body Protection	A lab coat must be worn. For larger quantities or procedures with a high risk of exposure, a chemical-resistant apron or suit is recommended.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates must be used.

## Operational Plan: Step-by-Step Handling Procedure

### Preparation:

- Designated Area: All work with **3-(Furan-3-yl)-3-oxopropanenitrile** must be conducted in a designated area within a certified chemical fume hood.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.
- Spill Kit: Have a spill kit containing an absorbent material (e.g., vermiculite, sand, or commercial sorbent) readily available.

#### Handling:

- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the table above.
- **Weighing and Transfer:** Handle the solid compound carefully to minimize dust generation. Use a spatula for transfers. If possible, weigh the compound directly into the reaction vessel.
- **In Solution:** When working with the compound in solution, be mindful of the potential for splashes. Use a funnel for transferring solutions.
- **Heating:** If heating is required, use a well-controlled heating mantle and ensure proper ventilation. Avoid open flames.
- **Post-Handling:** After handling, decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.

## Disposal Plan

#### Waste Segregation and Collection:

- **Solid Waste:** Collect any solid **3-(Furan-3-yl)-3-oxopropanenitrile** waste, including contaminated consumables (e.g., weigh boats, gloves, paper towels), in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- **Liquid Waste:** Collect liquid waste containing this compound in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

#### Disposal Procedure:

- All waste containing **3-(Furan-3-yl)-3-oxopropanenitrile** must be disposed of as hazardous chemical waste.
- Follow your institution's and local regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for waste pickup.

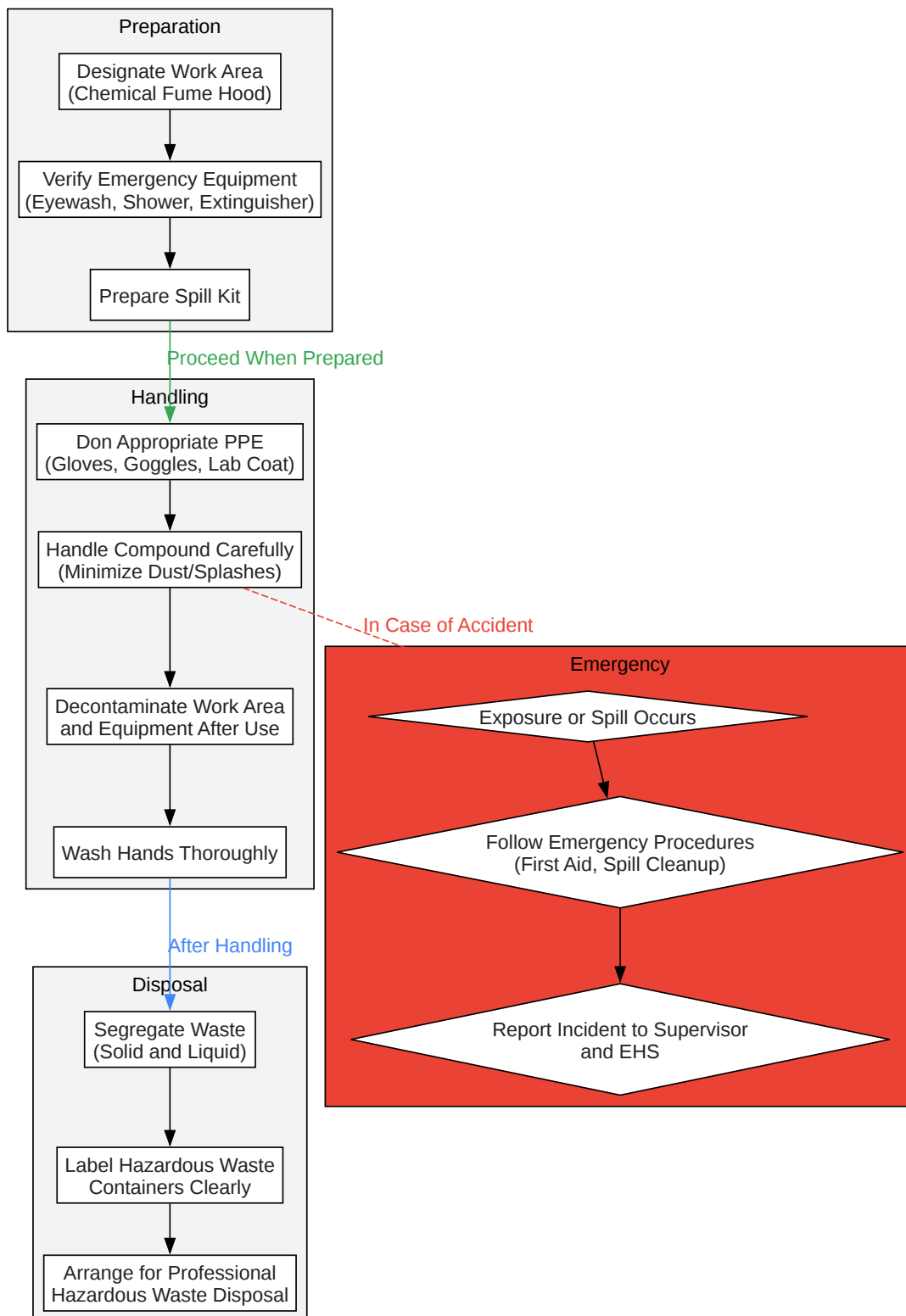
- Do not dispose of this chemical down the drain or in regular trash.

## Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <sup>[1]</sup>
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <sup>[1]</sup>
Spill	Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material. Carefully sweep up the absorbed material and place it into a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

## Visual Workflow for Handling 3-(Furan-3-yl)-3-oxopropanenitrile

## Safe Handling and Disposal Workflow for 3-(Furan-3-yl)-3-oxopropanenitrile

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Caption: A flowchart outlining the safe handling and disposal workflow for **3-(Furan-3-yl)-3-oxopropanenitrile**.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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